

Commercial Suppliers of High-Purity 2-Octanethiol: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 2-Octanethiol

Cat. No.: B1583070

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercial suppliers offering high-purity **2-Octanethiol** (CAS No. 3001-66-9), a critical intermediate in pharmaceutical synthesis and various research applications. This document outlines supplier specifications, key applications in drug development, and detailed experimental protocols.

High-Purity 2-Octanethiol: Supplier Landscape

A variety of chemical suppliers offer **2-Octanethiol** at purities suitable for research and development. While specific impurity profiles are typically detailed in batch-specific Certificates of Analysis (CoA), the following table summarizes publicly available information on the purity grades offered by major suppliers. Researchers are advised to contact suppliers directly to obtain detailed CoAs and inquire about suitability for their specific applications.

Supplier	Stated Purity	Analysis Method
TCI America	≥96.0%	Gas Chromatography (GC)[1]
Thermo Fisher Scientific	≥96.0%	Gas Chromatography (GC)[2]
MilliporeSigma (Aldrich)	Information available upon request[3][4]	-

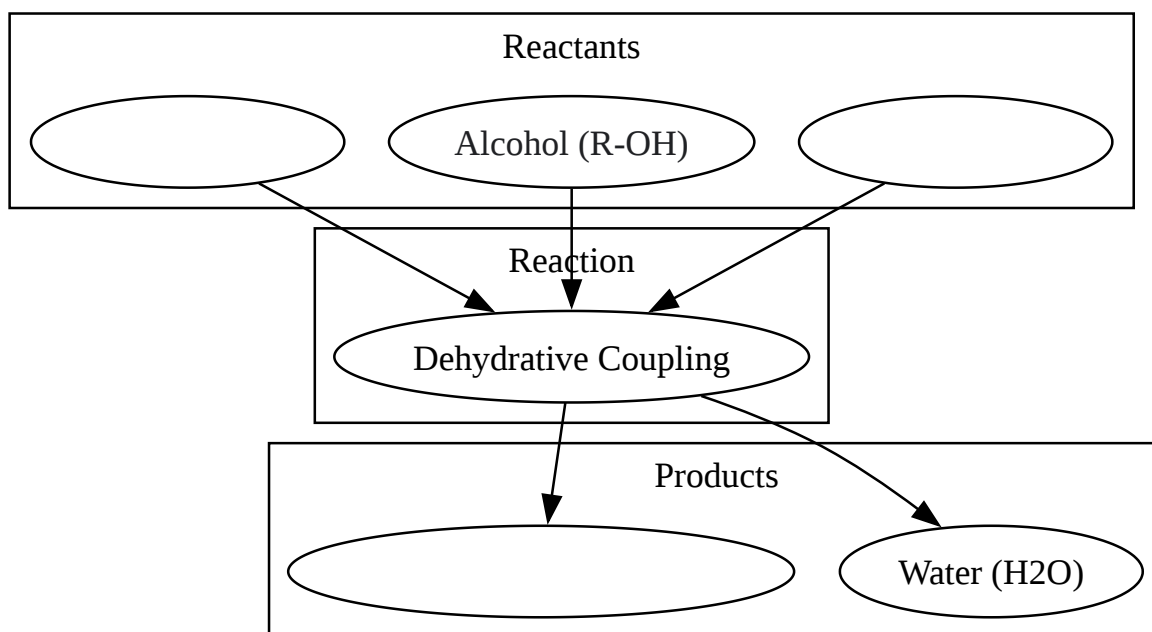
Note: The purity of chemical reagents can vary between batches. It is crucial to obtain a batch-specific Certificate of Analysis for any material intended for use in sensitive applications.

Applications of High-Purity 2-Octanethiol in Drug Development

High-purity **2-Octanethiol** is a versatile building block in medicinal chemistry and drug development, primarily utilized for the synthesis of more complex molecules. Its thiol group provides a reactive handle for various chemical transformations.

Synthesis of Thioether Derivatives

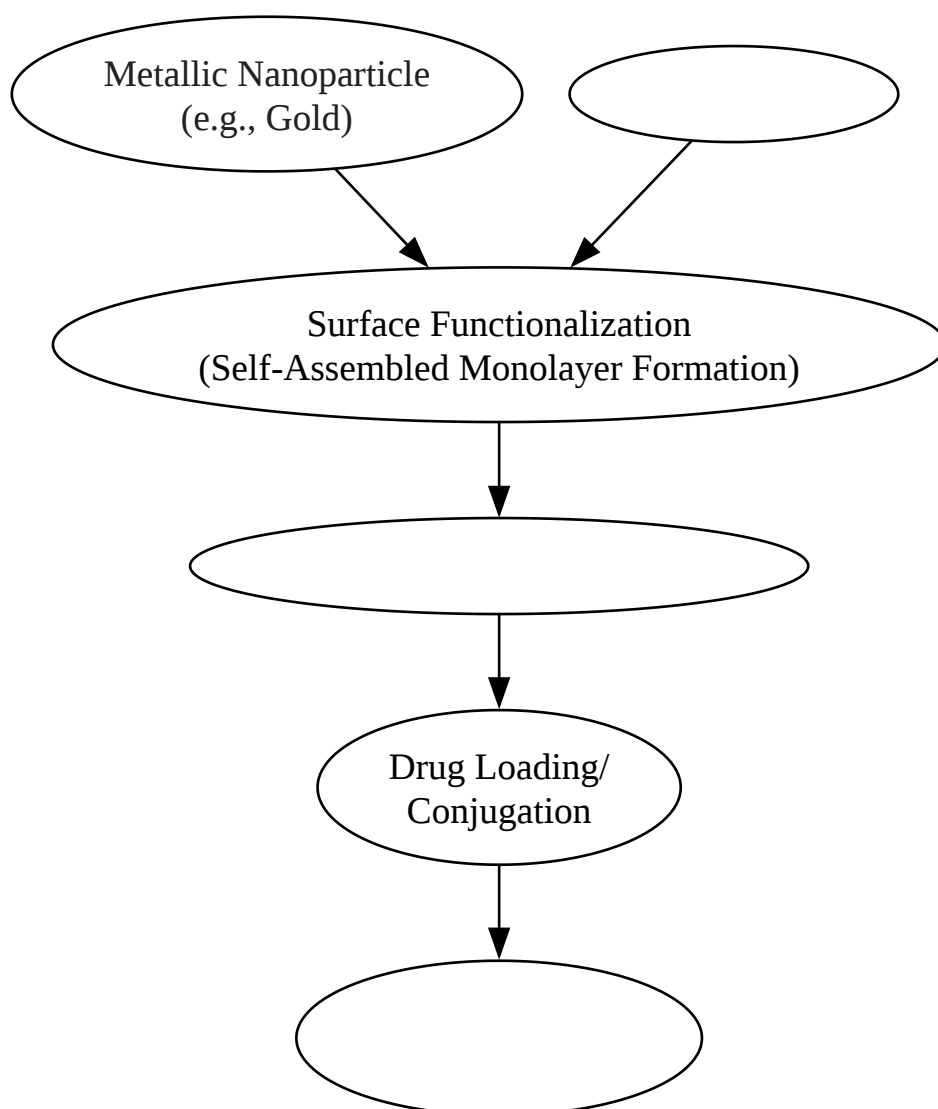
One of the most significant applications of **2-Octanethiol** is in the synthesis of thioethers. The thioether moiety is a common structural motif in a wide range of pharmaceuticals. The synthesis generally involves the reaction of a thiolate, generated from the thiol, with an electrophile such as an alkyl halide.^{[5][6]} More sustainable methods, such as the direct reaction of thiols with alcohols, are also being developed.^{[7][8]}



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Functionalization of Nanoparticles for Drug Delivery

The thiol group of **2-Octanethiol** can readily form a strong bond with the surface of gold and other metallic nanoparticles. This property is exploited to create self-assembled monolayers (SAMs) that can encapsulate or be conjugated to therapeutic agents.[9] Such functionalized nanoparticles are being investigated for targeted drug delivery, where the nanoparticle carrier can improve the solubility, stability, and pharmacokinetic profile of the drug.

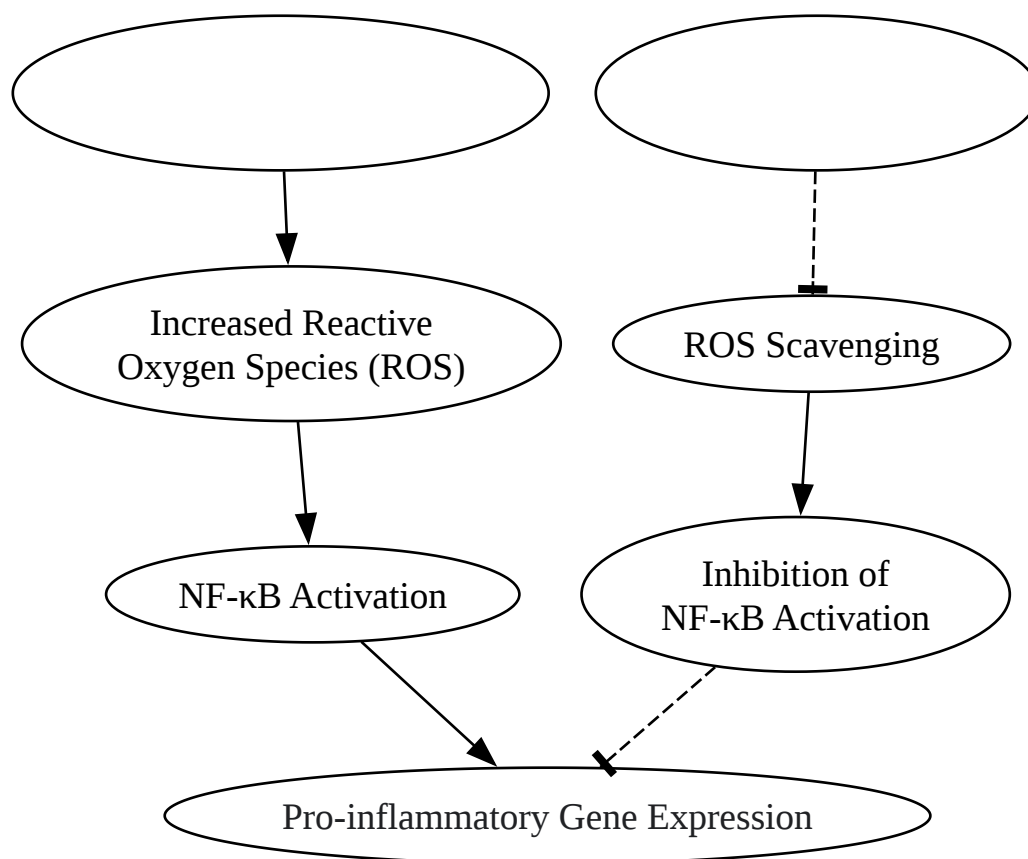


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Modulation of Cellular Redox Signaling

Thiols play a crucial role in maintaining the redox balance within cells. Exogenous thiols can influence cellular signaling pathways that are regulated by oxidative stress.[10][11] While direct studies on **2-Octanethiol** in this context are limited, the general principle involves the

interaction of thiols with reactive oxygen species (ROS) and the modulation of redox-sensitive transcription factors like NF- κ B.[11] This can have implications for inflammatory diseases and other conditions where oxidative stress is a contributing factor.



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Experimental Protocols

General Protocol for the Synthesis of Thioethers from Thiols and Alcohols

This protocol is adapted from a general method for the metal-free dehydrative thioetherification. [8]

Materials:

- Alcohol (1, 2 mmol)
- Thiol (e.g., **2-Octanethiol**) (2, 1 mmol)

- Triflic acid (HOTf) (1 mol%)
- Nitromethane (CH_3NO_2)
- Potassium carbonate (K_2CO_3)
- Diethyl ether
- Water
- 10 mL vial with a magnetic stirring bar

Procedure:

- To a 10 mL vial equipped with a magnetic stirring bar, add the alcohol (2 mmol), thiol (1 mmol), and nitromethane.
- Add triflic acid (1 mol%) to the reaction mixture.
- Stir the reaction mixture at 80 °C for 2 hours.
- After the reaction is complete, add potassium carbonate (0.01 mmol) to neutralize the triflic acid.
- Evaporate the solvent under reduced pressure.
- Separate the crude product via extraction with diethyl ether and water.
- The pure thioether product can be identified by ^1H NMR, ^{13}C NMR, IR, and MS spectrometry.

Note: Reaction conditions, including temperature, time, and catalyst loading, may need to be optimized for specific substrates.

Conclusion

High-purity **2-Octanethiol** is a readily available and versatile chemical intermediate with significant applications in drug discovery and development. Its utility in the synthesis of thioether-containing molecules, the functionalization of nanoparticles, and the potential

modulation of cellular redox pathways makes it a valuable tool for researchers. When sourcing this material, it is imperative to obtain detailed purity information from the supplier to ensure the reliability and reproducibility of experimental results.

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References

- 1. 2-Propanethiol 96.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 2. 157480020 [thermofisher.com]
- 3. Millipore-certificate-of-analysis | Sigma-Aldrich [sigmaaldrich.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. Thioether Formation - Wordpress [reagents.acsgcipr.org]
- 6. youtube.com [youtube.com]
- 7. BJOC - Selective synthesis of thioethers in the presence of a transition-metal-free solid Lewis acid [beilstein-journals.org]
- 8. Access to thioethers from thiols and alcohols via homogeneous and heterogeneous catalysis - PMC [pmc.ncbi.nlm.nih.gov]
- 9. benchchem.com [benchchem.com]
- 10. ora.uniurb.it [ora.uniurb.it]
- 11. iovs.arvojournals.org [iovs.arvojournals.org]
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